

Essential Safety and Logistics for Handling 3-Bromopyridine-2-carbonitrile

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Compound of Interest

Compound Name: 3-Bromopyridine-2-carbonitrile

Cat. No.: B014651

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For researchers, scientists, and drug development professionals, ensuring safe handling and disposal of chemical reagents is paramount. This document provides immediate, essential safety and logistical information for **3-Bromopyridine-2-carbonitrile**, including personal protective equipment (PPE) guidelines, operational procedures, and disposal plans.

Chemical Identifier:

- Name: **3-Bromopyridine-2-carbonitrile**
- CAS Number: 55758-02-6
- Molecular Formula: C₆H₃BrN₂

Hazard Summary: **3-Bromopyridine-2-carbonitrile** is a hazardous substance. It is toxic if swallowed, causes skin irritation, can cause serious eye damage, and may cause respiratory irritation.[\[1\]](#)[\[2\]](#) Adherence to the following safety protocols is critical to minimize risk.

Personal Protective Equipment (PPE)

Appropriate PPE must be worn at all times when handling **3-Bromopyridine-2-carbonitrile**. The following table summarizes the required equipment.

Body Part	Personal Protective Equipment	Standard/Specification	Purpose
Respiratory	N95 (US) or EN 149 (EU) approved respirator	NIOSH/MSHA or European Standard EN 149	To protect against inhalation of harmful dust or aerosols.[1][3][4]
Eyes/Face	Chemical safety goggles and face shield	OSHA 29 CFR 1910.133 or European Standard EN166	To protect eyes and face from splashes and particles.[1][3][4][5]
Hands	Chemical-resistant gloves (e.g., Nitrile, Neoprene)	EC Directive 89/686/EEC and EN374	To prevent skin contact and absorption.[5][6]
Body	Flame-resistant lab coat (fully buttoned)	---	To protect against splashes and potential fire hazards.[6]
Feet	Closed-toe, closed-heel shoes	---	To prevent exposure from spills.[6]

Operational Plan for Safe Handling

Follow this step-by-step workflow to ensure the safe handling of **3-Bromopyridine-2-carbonitrile** from receipt to use.

- Receiving and Inspection: Upon receipt, visually inspect the container for any damage or leaks. Ensure the supplier's label and hazard warnings are intact.
- Secure Storage: Store the container in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents and strong acids.[3][5] The storage area should be clearly marked with the appropriate hazard signs.
- Pre-Handling Preparations:

- Ensure an emergency eyewash station and safety shower are readily accessible in the immediate work area.[3][6]
- Prepare all necessary equipment and reagents before handling the chemical.
- Don all required personal protective equipment as detailed in the table above.
- Handling in a Chemical Fume Hood:
 - All handling of **3-Bromopyridine-2-carbonitrile** must be conducted in a certified and properly functioning chemical fume hood to minimize inhalation exposure.[6]
 - Use spark-proof tools and explosion-proof equipment.[3][4]
 - Avoid creating dust. If weighing the solid, do so carefully within the fume hood.
 - Keep the container tightly closed when not in use.[5]
- Post-Handling Decontamination:
 - After the experiment is complete, decontaminate all surfaces and equipment that may have come into contact with the chemical.
 - Carefully remove and dispose of contaminated gloves and other disposable PPE in the designated hazardous waste stream.[6]
 - Wash hands thoroughly with soap and water after handling.[5][6]

Disposal Plan

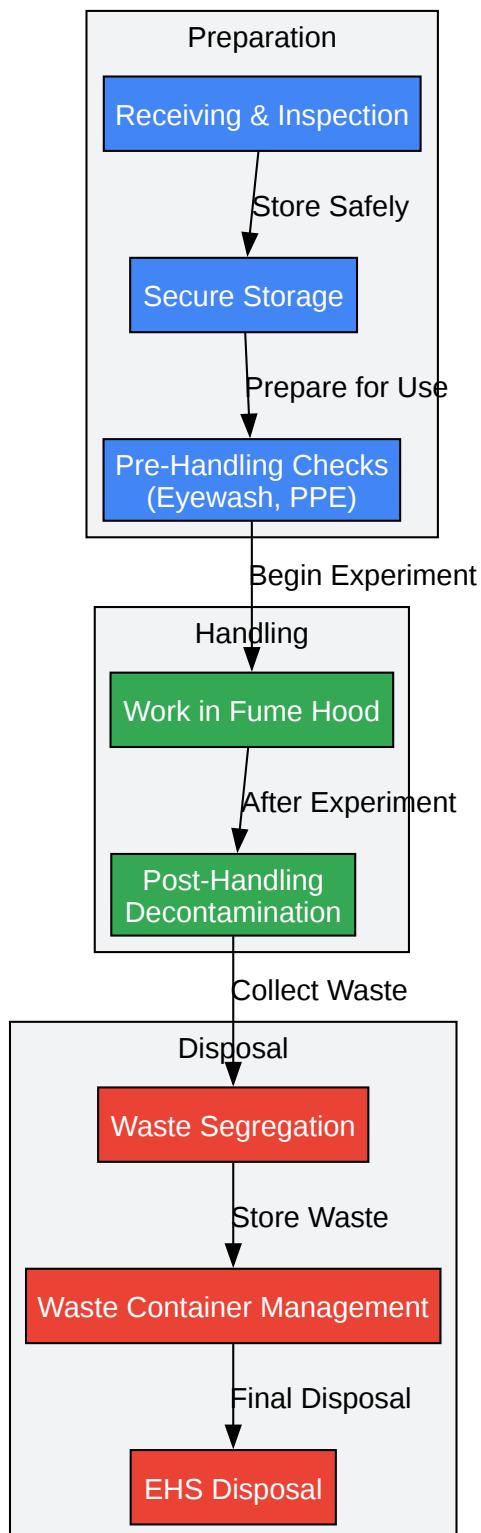
Proper disposal of **3-Bromopyridine-2-carbonitrile** and its waste is crucial to prevent environmental contamination and ensure regulatory compliance.

- Waste Segregation:
 - Collect all waste containing **3-Bromopyridine-2-carbonitrile**, including unused product, contaminated consumables (e.g., gloves, wipes), and reaction byproducts, in a designated and clearly labeled hazardous waste container.

- Do not mix this waste with other waste streams unless explicitly permitted by your institution's hazardous waste management plan.
- Waste Container Management:
 - Use a compatible, sealed, and properly labeled container for hazardous waste. The label should include the chemical name, concentration, and associated hazards.
 - Store the waste container in a designated satellite accumulation area within or near the laboratory.
- Regulatory Compliance:
 - Chemical waste generators must determine whether a discarded chemical is classified as a hazardous waste.[\[3\]](#)
 - Consult and adhere to all local, regional, and national hazardous waste regulations for proper disposal procedures.[\[3\]](#)
 - Contact your institution's Environmental Health and Safety (EHS) department for specific guidance on hazardous waste pickup and disposal.

Workflow for Handling and Disposal of 3-Bromopyridine-2-carbonitrile

Workflow for Handling and Disposal of 3-Bromopyridine-2-carbonitrile

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Caption: Workflow for Handling and Disposal of **3-Bromopyridine-2-carbonitrile**.

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